

Proper Disposal Procedures for ATI22™ Alloy

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Compound of Interest

Compound Name: ATI22-107

Cat. No.: B1667671

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This document provides essential safety and logistical information for the proper disposal of ATI22™ Alloy, a nickel-base alloy. The following guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory or industrial setting. ATI22™ is a solid article and does not present a hazard in its massive form. However, processes such as grinding, buffing, welding, or sawing can generate fine particles or fumes that are hazardous.[1][2]

Hazard Identification and Safety Precautions

When subjected to heat-generating processes, ATI22™ Alloy can produce potentially hazardous airborne particles and fumes.[1][2]

Key Hazards:

- **Combustible Dust:** Fine particles resulting from processes like grinding or polishing may form combustible dust-air mixtures.[2][3] These fine particles may ignite spontaneously at room temperature.[2][3]
- **Hazardous Fumes:** Welding, burning, or melting can generate hazardous fumes, including but not limited to titanium dioxide, hexavalent chromium, and soluble molybdenum compounds.[1][2]

Personal Protective Equipment (PPE):

- Use personal protective equipment as required for the specific process being performed.[2]

- In case of smoke or fume inhalation, move to fresh air and consult a health professional.[1]
- If skin irritation occurs, see a doctor.[1]
- For eye contact with particles, treat as a foreign object.[1]

Disposal of ATI22™ Alloy Waste

The primary concern for disposal relates to the fine particles, dust, chips, and turnings generated during processing.

Step-by-Step Disposal Procedure:

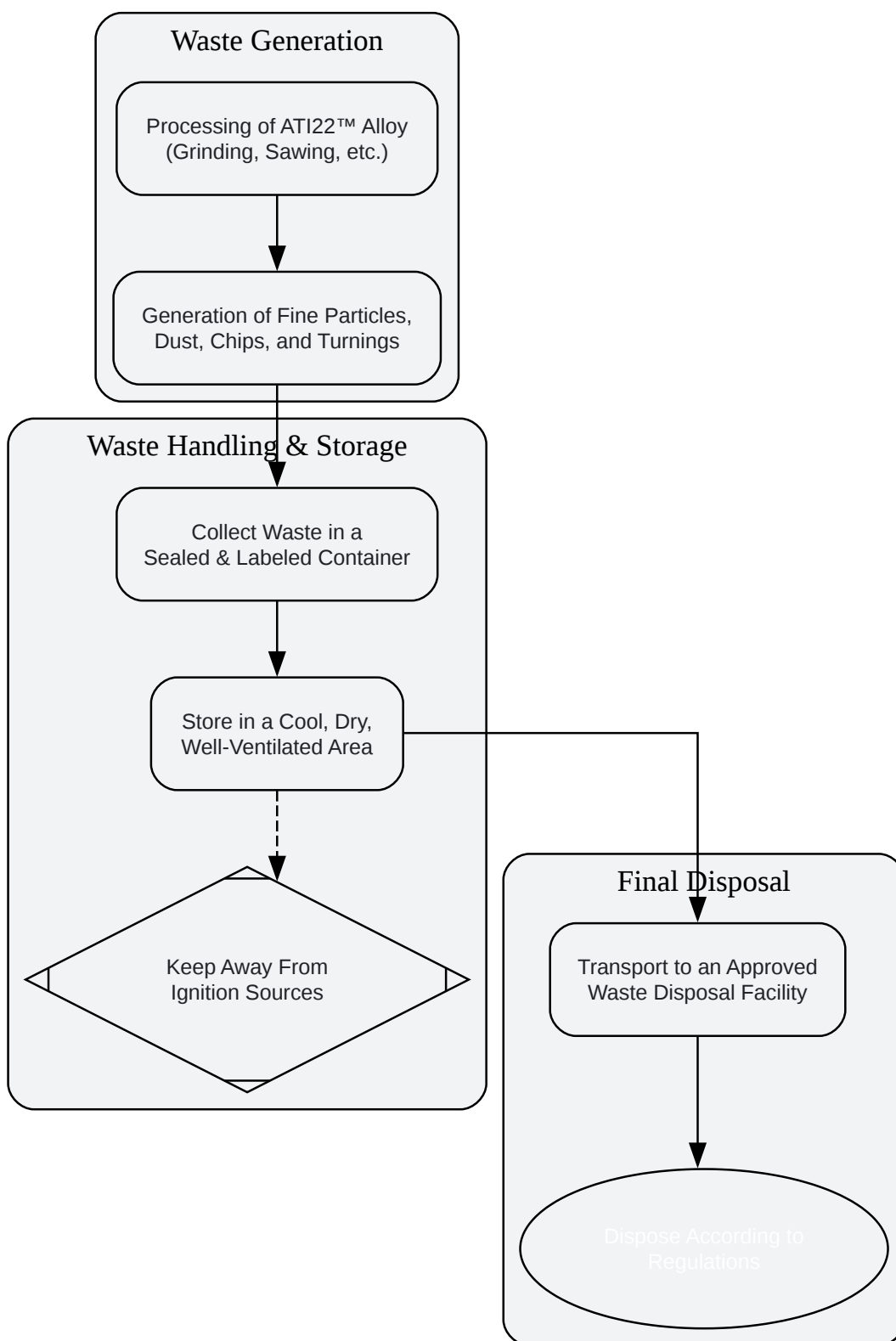
- Segregation and Collection:
 - Collect all fine particles, dust, chips, and turnings in a designated, sealed container.
 - Label the container clearly as "ATI22™ Alloy Waste" or similar, indicating its metallic nature.
- Preventing Ignition:
 - Keep the collected waste away from all ignition sources, including heat, sparks, open flames, pilot lights, and electric motors.[2][3]
 - Prevent dust accumulations to minimize the risk of combustible dust hazards.[2][3]
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area away from incompatible materials.
- Final Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.[3]
 - Follow all local, state, and federal regulations for the disposal of metallic and potentially hazardous waste.

Emergency Procedures

- Fire: In case of fire involving finely divided particles, smother with salt (NaCl) or use a Class D dry powder fire extinguisher.[3]
- Spills: For spills of fine particles, prevent dispersal and contact with ignition sources.

Disposal Workflow

The following diagram illustrates the proper disposal workflow for waste generated from AT122™ Alloy.



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Caption: Disposal workflow for ATI22™ Alloy waste particles.

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